

maximum residue limits MRLs bifentazate different crops

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bifenazate

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EU MRLs for Bifenazate by Product Category

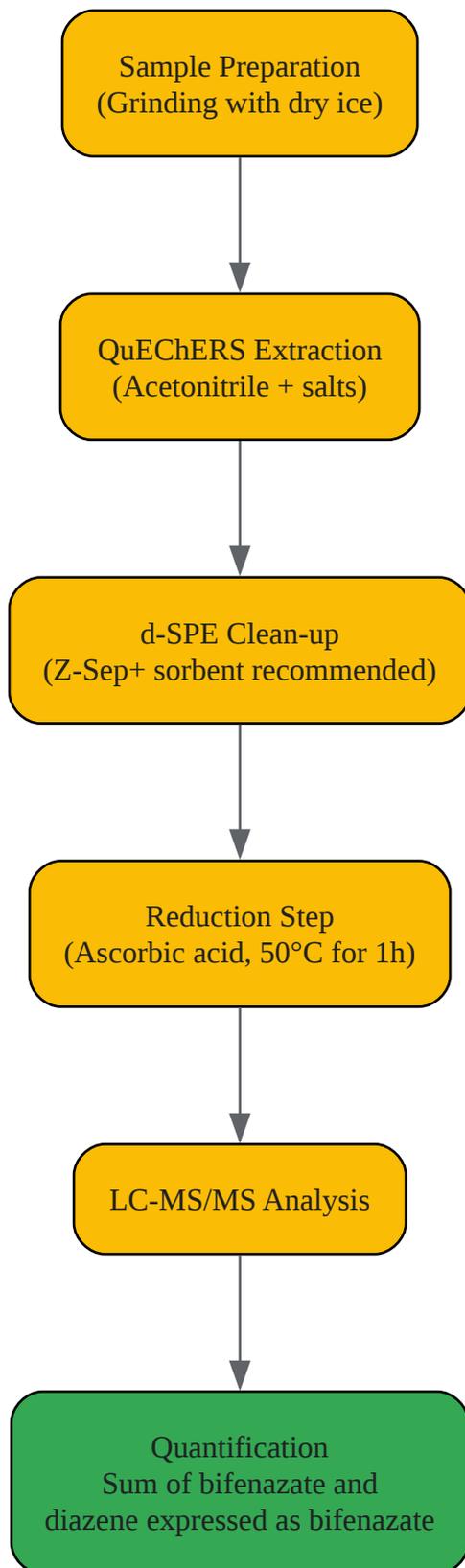
| Product Category | Examples | New EU MRL (mg/kg) | General Comment |
|---------------------------|--|--------------------|--|
| Many Fruits & Nuts | Citrus fruits, almonds, apples, strawberries, etc. [1] | 0.01 - 0.02 [1] | Reduced to the Limit of Determination (LOD) for all edible crops [1]. |
| Many Vegetables | Tomatoes, sweet peppers, cucumbers, pumpkins, etc. [1] | 0.02 [1] | Reduced to the Limit of Determination (LOD) for all edible crops [1]. |
| Cereals, Pulses, Oilseeds | Brown rice, beans, cotton seeds [1] | 0.01 [1] | Reduced to the Limit of Determination (LOD) for all edible crops [1]. |
| Teas, Coffee, Spices | Teas, coffee, cocoa, spices [1] | 0.05 [1] | Reduced to the Limit of Determination (LOD) for all edible crops [1]. |
| Herbs & Edible Flowers | Basil, edible flowers [1] | 0.05 [1] | Reduced to the Limit of Determination (LOD) for all edible crops [1]. |

| Product Category | Examples | New EU MRL (mg/kg) | General Comment |
|------------------|--|--------------------|--|
| Animal Products | Various animal products [1] | LOD | Reduced to the Limit of Determination (LOD) ; existing LODs for animal products remain unchanged [1]. |
| Non-Edible Crops | Ornamental plants in permanent greenhouses [1] | Not specified | The only remaining authorized use in the EU [1]. |

Analytical Method for Bifenazate Quantification

Accurate measurement of **bifenazate** residues at these strict MRLs requires specific methods to account for its major metabolite, **bifenazate-diazene**. Here is a validated experimental protocol:

- **Residue Definition:** The enforcement residue definition is the **sum of bifenazate and bifenazate-diazene, expressed as bifenazate** [2]. This is because **bifenazate** and **bifenazate-diazene** readily interconvert under mild redox conditions [3].
- **Core Workflow:** The following diagram illustrates the key stages of the analytical protocol:



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- **Key Steps Explained:**
 - **Sample Preparation:** Agricultural commodities are ground using dry ice and stored frozen prior to analysis [3].
 - **Extraction & Clean-up:** The **QuEChERS** method is used. A study comparing sorbents found that **Z-Sep+** provided the lowest matrix effect and highest recovery for **bifenazate** in pepper, mandarin, and brown rice [3].
 - **Critical Reduction:** A reduction step using **ascorbic acid (50°C for 1 hour)** is incorporated to convert **bifenazate-diazene** back to **bifenazate**, ensuring total residue quantification [3]. This step is crucial as the metabolite is also a potent acaricide [3].
 - **Analysis & Quantification:** Analysis is performed via **LC-MS/MS**. The residue is quantified against matrix-matched calibration standards, and the results are summed according to the enforcement definition [3] [2].

Rationale Behind the MRL Changes

The drastic reduction of MRLs to the LOD is a regulatory measure reflecting significant safety concerns.

- **Consumer Safety:** The European Food Safety Authority concluded in a 2021 review that **insufficient data was available to exclude consumer safety concerns** for the use of **bifenazate** on edible crops [1].
- **Environmental Concerns:** The EU is also taking action against pesticides linked to environmental damage, particularly the decline of pollinators [4]. While the **bifenazate** MRL change was based on consumer safety, new regulations for other pesticides (e.g., clothianidin and thiamethoxam) are being lowered to the LOD on **environmental grounds** [4].

Timeline and Recommended Actions

- **Effective Date:** The new MRLs became applicable on **14 October 2024** [1].
- **Action for Exporters:** Exporters of affected fruits, nuts, vegetables, and other listed commodities to the EU should **review and cease the use of bifenazate** and evaluate alternative pest control solutions to ensure compliance [1].

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